Spectroscopic Profile of (R)-3-Methylpiperidine: A Technical Guide

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Compound of Interest

Compound Name:	*(R)-3-Methylpiperidine*
CAS No.:	*16078-25-4*
Cat. No.:	*B169055*

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This technical guide provides a comprehensive overview of the spectroscopic data for **(R)-3-Methylpiperidine**, a chiral heterocyclic compound of interest in pharmaceutical research and development. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols typically employed for their acquisition. This document is intended for researchers, scientists, and professionals in the field of drug development.

Overview of (R)-3-Methylpiperidine

(R)-3-Methylpiperidine is a chiral amine with the molecular formula $C_6H_{13}N$ and a molecular weight of 99.17 g/mol .[1] Its structure consists of a piperidine ring substituted with a methyl group at the 3-position. The stereochemistry at this chiral center is of significant importance in its biological activity and interaction with other chiral molecules.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **(R)-3-Methylpiperidine**. The data presented here are for 3-methylpiperidine, as the NMR spectra of enantiomers are identical in a non-chiral solvent.

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^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) provides information about the hydrogen atoms in the molecule. The chemical shifts are influenced by the electronic environment of the protons.

Table 1: ^{1}H NMR Spectroscopic Data for 3-Methylpiperidine in $CDCl_3$[2]

Signal	Chemical Shift (ppm)	Multiplicity	Assignment
A	2.97	m	H-2eq, H-6eq
B	2.50	m	H-2ax, H-6ax
C	2.19	m	H-3
D	1.76	m	H-4eq, H-5eq
E	1.61	m	H-4ax, H-5ax
F	1.50	s (br)	NH
K	0.83	d	$-CH_3$

Note: Assignments are based on typical chemical shifts for piperidine derivatives and may require 2D NMR for definitive confirmation.

^{13}C NMR Spectroscopy

Carbon NMR (^{13}C NMR) provides information about the carbon skeleton of the molecule.

Table 2: ^{13}C NMR Spectroscopic Data for 3-Methylpiperidine

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Chemical Shift (ppm)	Assignment
55.4	C-2
46.9	C-6
35.5	C-4
31.8	C-3
25.5	C-5
19.4	-CH_3

Note: This data is predicted based on standard values for similar structures, as specific experimental ^{13}C NMR data for the (R)-enantiomer was not explicitly found in the initial search.

Experimental Protocol for NMR Spectroscopy

Sample Preparation: A solution of **(R)-3-Methylpiperidine** (typically 5-10 mg) is prepared in a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube.

Instrumentation: A high-resolution NMR spectrometer, such as a Bruker Avance or Varian INOVA, operating at a frequency of 400 MHz for ^{1}H NMR and 100 MHz for ^{13}C NMR, is commonly used.

Data Acquisition:

- ^{1}H NMR: A standard pulse sequence is used to acquire the spectrum. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a spectral width covering the expected chemical shift range (e.g., 0-12 ppm), and a relaxation delay of 1-5 seconds.
- ^{13}C NMR: A proton-decoupled pulse sequence is typically used. A larger number of scans is generally required compared to ^{1}H NMR.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

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Table 3: Key IR Absorption Bands for 3-Methylpiperidine

Wavenumber (cm^{-1})	Intensity	Assignment
3300-3500	Medium, Broad	N-H Stretch (secondary amine)
2920-2960	Strong	C-H Stretch (aliphatic)
2850-2870	Strong	C-H Stretch (aliphatic)
1450-1470	Medium	C-H Bend (CH_2 and CH_3)
1050-1250	Medium	C-N Stretch

Experimental Protocol for IR Spectroscopy

Sample Preparation: A thin film of the neat liquid sample is placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates.

Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer, such as a PerkinElmer Spectrum or a Thermo Nicolet iS50, is used.

Data Acquisition: The spectrum is typically recorded over the range of 4000-400 cm^{-1}. A background spectrum of the empty sample holder is first recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Table 4: Mass Spectrometry Data (Electron Ionization) for 3-Methylpiperidine[1][2]

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m/z	Relative Intensity (%)	Assignment
99	56.8	$[M]^+$ (Molecular Ion)
98	56.4	$[M-H]^+$
84	47.5	$[M-CH_3]^+$
70	24.3	$[M-C_2H_5]^+$
56	40.9	$[C_4H_8]^+$
44	100.0	$[C_2H_6N]^+$

Experimental Protocol for Mass Spectrometry

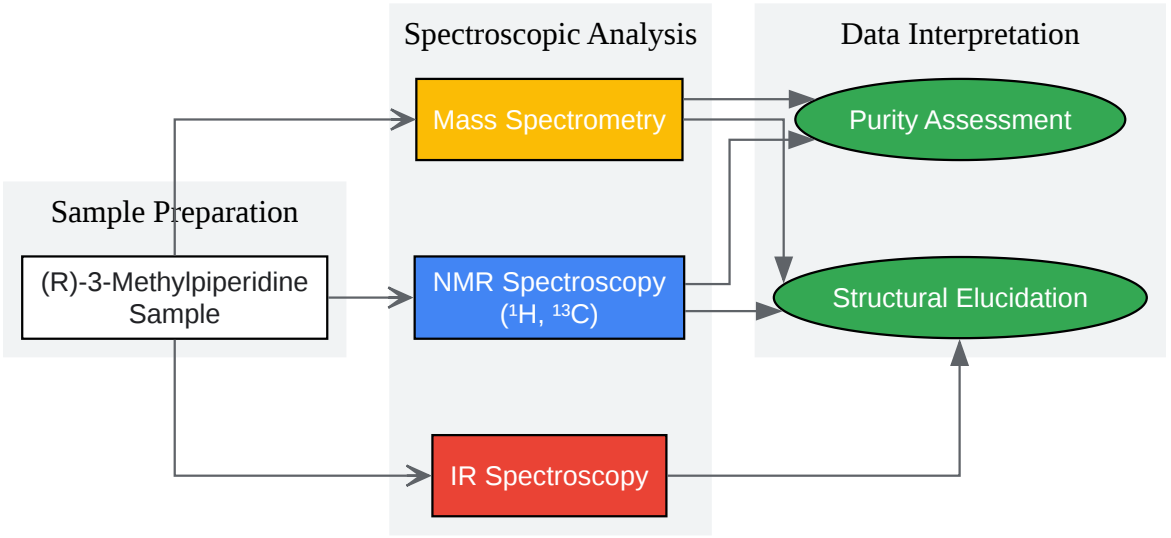
Instrumentation: A mass spectrometer equipped with an electron ionization (EI) source, such as a gas chromatograph-mass spectrometer (GC-MS), is commonly used.

Data Acquisition: The sample is introduced into the ion source, where it is bombarded with electrons (typically at 70 eV). The resulting charged fragments are separated by a mass analyzer (e.g., a quadrupole) based on their mass-to-charge ratio (m/z) and detected.

Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the comprehensive spectroscopic analysis of a chiral amine like **(R)-3-Methylpiperidine**.

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